

MTX-211: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: MTX-211
Cat. No.: B15614220

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An In-depth Analysis of the Dual EGFR/PI3K Inhibitor: Chemical Structure, Properties, and Mechanism of Action

Abstract

MTX-211 is a novel, first-in-class small molecule inhibitor that demonstrates a multi-faceted approach to cancer therapy by dually targeting the Epidermal Growth Factor Receptor (EGFR) and Phosphoinositide 3-Kinase (PI3K) signaling pathways. Preclinical research has highlighted its potential as a potent anti-cancer agent, particularly in cancers with dysregulated EGFR and PI3K signaling, such as bladder, pancreatic, and colorectal cancers. A noteworthy aspect of its mechanism is the modulation of intracellular glutathione (GSH) levels via the Keap1/NRF2/GCLM signaling axis, which leads to increased reactive oxygen species (ROS), cell cycle arrest, and apoptosis in cancer cells. This technical guide provides a thorough overview of the chemical structure, properties, and core signaling pathways inhibited by **MTX-211**, supported by quantitative data from preclinical studies and detailed experimental methodologies.

Chemical Structure and Properties

MTX-211 is a synthetic small molecule with a well-defined chemical structure. Its identity and fundamental properties are summarized in the table below.

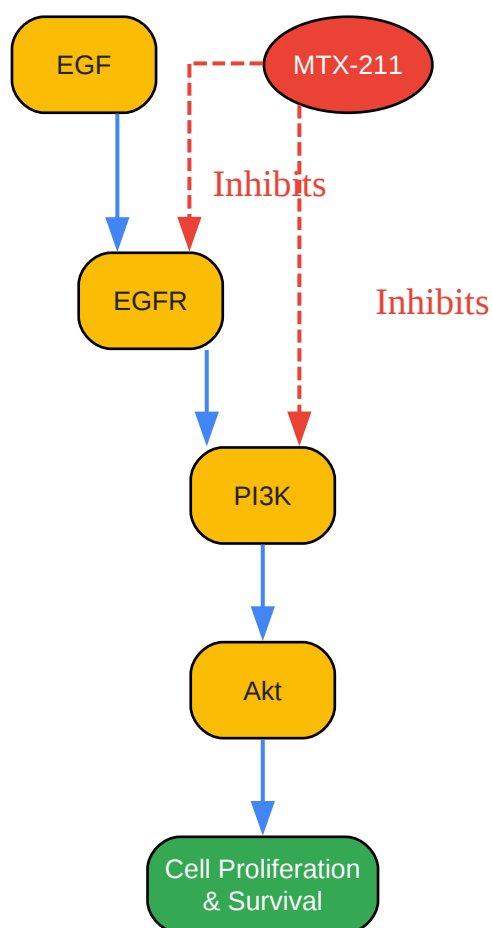
Property	Value
IUPAC Name	N/A
CAS Number	1952236-05-3
Molecular Formula	C ₂₀ H ₁₄ Cl ₂ FN ₅ O ₂ S
Molecular Weight	478.33 g/mol
Canonical SMILES	<chem>CS(=O)(=O)NC1=CC(=CN=C1Cl)C2=CC3=C(N=CN=C3NC4=CC=C(C=C4Cl)F)C=C2</chem>
Physical Appearance	Solid
Solubility	Soluble in DMSO
Storage	Store solid at -20°C. In solution, store at -20°C for up to 3 months.

Mechanism of Action: Dual Inhibition of EGFR and PI3K Pathways

MTX-211 functions as a competitive inhibitor of the kinase activity of both EGFR and PI3K.^[1] These two signaling pathways are frequently overactive in a multitude of human cancers, playing crucial roles in cell proliferation, survival, and metastasis. By simultaneously targeting these two critical nodes, **MTX-211** aims to overcome the therapeutic resistance that can arise from the extensive crosstalk and redundancy between these pathways.^{[1][2]}

The binding of a ligand, such as Epidermal Growth Factor (EGF), to EGFR triggers receptor dimerization and autophosphorylation of tyrosine residues in its intracellular domain. This initiates downstream signaling cascades, including the PI3K/Akt and RAS/RAF/MEK/ERK pathways, which are central to promoting cell growth and survival. **MTX-211**'s inhibition of EGFR's kinase activity blocks these initial activation steps.

Concurrently, **MTX-211** inhibits the PI3K family of enzymes. PI3Ks are crucial for phosphorylating phosphatidylinositol (4,5)-bispophosphate (PIP2) to phosphatidylinositol (3,4,5)-trisphosphate (PIP3), which in turn activates a cascade of downstream effectors, most notably the serine/threonine kinase Akt. Akt then phosphorylates a wide array of substrates that regulate cell survival, growth, and proliferation.



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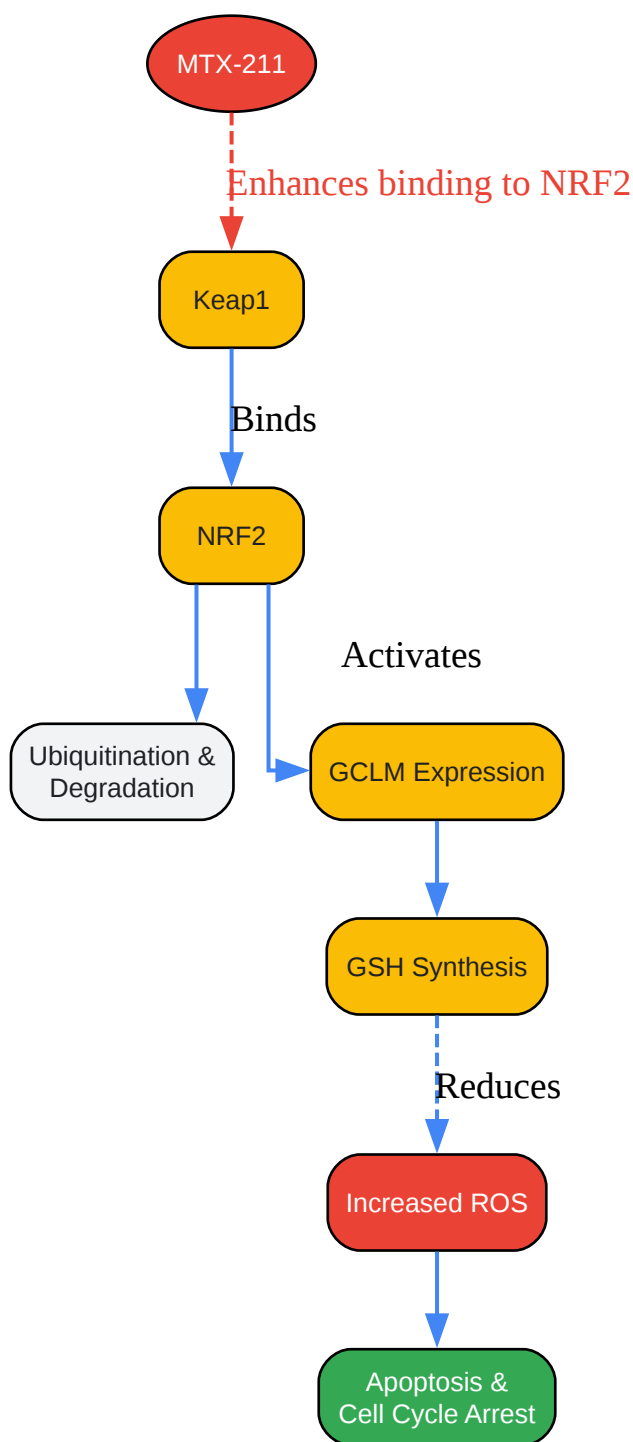
Figure 1: Dual inhibition of EGFR and PI3K pathways by **MTX-211**.

Secondary Mechanism: Modulation of the Keap1/NRF2/GCLM Signaling Pathway

In addition to its primary targets, research has uncovered a novel mechanism of action for **MTX-211**, particularly in bladder cancer.[3] **MTX-211** has been shown to modulate the Keap1/NRF2/GCLM signaling pathway, a key regulator of the cellular antioxidant response.[3]

Under normal conditions, the transcription factor NRF2 is kept at low levels through its interaction with Keap1, which facilitates its ubiquitination and subsequent proteasomal degradation. **MTX-211** has been observed to facilitate the binding of Keap1 to NRF2, thereby enhancing NRF2 degradation.[3]

NRF2 is a master regulator of antioxidant gene expression, including the Glutamate-Cysteine Ligase Modifier Subunit (GCLM), which is a critical enzyme in the synthesis of glutathione (GSH).[3] The **MTX-211**-mediated decrease in NRF2 levels leads to the downregulation of GCLM, resulting in the depletion of intracellular GSH.[3] This reduction in the cell's primary antioxidant capacity leads to an accumulation of reactive oxygen species (ROS), inducing oxidative stress, which in turn can trigger cell cycle arrest and apoptosis in cancer cells.[3]



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Figure 2: MTX-211-mediated inhibition of the Keap1/NRF2/GCLM pathway.

Preclinical Data

In Vitro Cytotoxicity

The cytotoxic effects of **MTX-211** have been evaluated in various cancer cell lines. The half-maximal inhibitory concentration (IC50) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, have been determined for several bladder cancer cell lines.

Cell Line	Cancer Type	IC50 (μM) at 48h	IC50 (μM) at 72h
5637	Bladder Carcinoma	~3	~1
EJ	Bladder Carcinoma	~10	Not Reported

Note: Data is based on available preclinical studies.^[4] More comprehensive public data on IC50 values across a wider range of cancer cell lines is needed.

In Vivo Efficacy in Xenograft Models

The anti-tumor efficacy of **MTX-211** has been demonstrated in in vivo xenograft models. In a study using a human bladder cancer xenograft model, **MTX-211** administration led to significant tumor growth inhibition.

Animal Model	Cell Line Xenograft	Treatment Group	Dose & Schedule	Tumor Growth Inhibition (%)
BALB/c nude mice	5637 (Bladder)	MTX-211 (Low)	15 mg/kg, i.p., daily	Significant (exact % not specified)
BALB/c nude mice	5637 (Bladder)	MTX-211 (High)	30 mg/kg, i.p., daily	Significant (exact % not specified)

Note: Data is based on available preclinical studies.^[1] Further in vivo studies are warranted to fully characterize the efficacy of **MTX-211**.

Experimental Protocols

This section provides detailed methodologies for key experiments cited in the preclinical evaluation of **MTX-211**.

Cell Viability Assay (MTT Assay)

This colorimetric assay is used to assess cell metabolic activity as an indicator of cell viability, proliferation, and cytotoxicity.

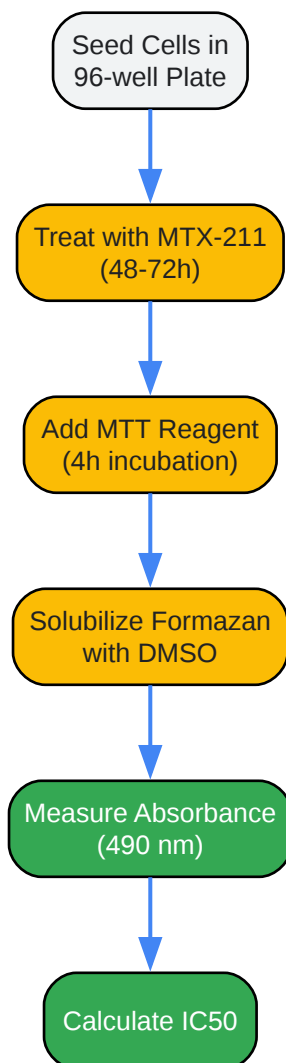
Materials:

- Cancer cell lines (e.g., 5637, EJ)
- 96-well plates
- **MTX-211** stock solution (in DMSO)
- Complete cell culture medium
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- Microplate reader

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a density of 5×10^3 cells per well and incubate overnight.
- Drug Treatment: Treat cells with a serial dilution of **MTX-211** (e.g., 0.1 to 100 μ M) for 48 or 72 hours. Include a vehicle control (DMSO).
- MTT Addition: Add 20 μ L of MTT solution to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 490 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control. Determine the IC50 value by plotting the percentage of viability against the log of the drug

concentration and fitting to a sigmoidal dose-response curve.



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Figure 3: Experimental workflow for the MTT cell viability assay.

Western Blot Analysis

This technique is used to detect and quantify the expression levels of specific proteins.

Materials:

- Treated and untreated cell lysates
- RIPA lysis buffer with protease and phosphatase inhibitors

- BCA protein assay kit
- SDS-PAGE gels and electrophoresis apparatus
- PVDF or nitrocellulose membranes
- Transfer apparatus
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-p-EGFR, anti-total EGFR, anti-p-Akt, anti-total Akt, anti-Keap1, anti-NRF2, anti-GCLM, and a loading control like anti- β -actin or anti-GAPDH)
- HRP-conjugated secondary antibodies
- ECL detection reagent
- Imaging system

Procedure:

- Protein Extraction: Lyse cells in RIPA buffer and quantify protein concentration using a BCA assay.
- SDS-PAGE: Separate equal amounts of protein (20-30 μ g) on an SDS-PAGE gel.
- Membrane Transfer: Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- Blocking: Block the membrane with blocking buffer for 1 hour at room temperature.
- Primary Antibody Incubation: Incubate the membrane with the primary antibody overnight at 4°C.
- Secondary Antibody Incubation: Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Add ECL reagent and capture the chemiluminescent signal using an imaging system.

- Analysis: Quantify band intensities using densitometry software and normalize to the loading control.

Apoptosis Analysis by Flow Cytometry

This method quantifies the percentage of cells undergoing apoptosis.

Materials:

- Treated and untreated cells
- Flow cytometer
- Annexin V-FITC Apoptosis Detection Kit (or similar) containing Annexin V-FITC, Propidium Iodide (PI), and binding buffer

Procedure:

- Cell Treatment: Treat cells with **MTX-211** at the desired concentration and time point.
- Cell Harvesting: Harvest both adherent and floating cells, and wash with cold PBS.
- Staining: Resuspend cells in binding buffer and stain with Annexin V-FITC and PI according to the manufacturer's protocol.
- Incubation: Incubate the cells in the dark at room temperature for 15 minutes.
- Flow Cytometry Analysis: Analyze the stained cells using a flow cytometer. Viable cells are Annexin V and PI negative, early apoptotic cells are Annexin V positive and PI negative, and late apoptotic/necrotic cells are both Annexin V and PI positive.

Co-Immunoprecipitation (Co-IP)

This technique is used to study protein-protein interactions, such as the binding of Keap1 and NRF2.

Materials:

- Treated and untreated cell lysates

- Co-IP lysis buffer
- Primary antibody for immunoprecipitation (e.g., anti-Keap1)
- Protein A/G magnetic beads or agarose beads
- Wash buffer
- Elution buffer
- Primary and secondary antibodies for Western blot detection (e.g., anti-NRF2)

Procedure:

- Cell Lysis: Lyse cells treated with **MTX-211** for 48 hours in Co-IP lysis buffer.[3]
- Immunoprecipitation: Incubate 500 µL of cell lysate with 5 µL of the primary antibody overnight at 4°C.[3]
- Immune Complex Capture: Add 25 µL of magnetic beads and incubate for 3 hours at 4°C to capture the antibody-protein complex.[3]
- Washing: Separate the beads and wash them five times with PBS to remove non-specific binding proteins.[3]
- Elution: Elute the bound proteins from the beads.
- Western Blot Analysis: Analyze the eluted proteins by Western blotting using an antibody against the interacting protein (e.g., NRF2).[3]

Resistance Mechanisms

A potential mechanism of acquired resistance to **MTX-211** has been identified. Overexpression of the ATP-binding cassette (ABC) drug transporter ABCG2 has been shown to reduce the intracellular accumulation of **MTX-211**, thereby diminishing its cytotoxic effects.[4] This suggests that **MTX-211** is a substrate for the ABCG2 efflux pump.

Conclusion

MTX-211 is a promising dual inhibitor of the EGFR and PI3K signaling pathways with a novel secondary mechanism of action involving the modulation of the cellular redox state. Its ability to induce apoptosis and cell cycle arrest in preclinical cancer models highlights its therapeutic potential. Further research is necessary to fully elucidate its efficacy across a broader range of cancers, to explore its potential in combination therapies, and to address mechanisms of resistance. The experimental protocols detailed in this guide provide a solid foundation for the continued investigation of **MTX-211** and its potential clinical applications.

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